

Firsocostat S Enantiomer: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: *Firsocostat (S enantiomer)*

Cat. No.: *B1150415*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Firsocostat (also known as GS-0976 or ND-630) is a potent and selective allosteric inhibitor of Acetyl-CoA Carboxylase (ACC), a key enzyme in the de novo lipogenesis (DNL) pathway. By inhibiting both ACC1 and ACC2 isoforms, Firsocostat effectively reduces the synthesis of fatty acids and promotes fatty acid oxidation. The S enantiomer of Firsocostat is a crucial tool for preclinical research, enabling detailed investigation into the therapeutic potential of ACC inhibition in various metabolic disorders, including Non-Alcoholic Steatohepatitis (NASH), diabetes, and oncology. These application notes provide an overview of Firsocostat S enantiomer's mechanism of action, key research applications, and detailed protocols for its use in in vitro and cell-based assays.

Suppliers of Firsocostat S Enantiomer for Research

For research purposes, it is imperative to source high-purity Firsocostat S enantiomer. Several reputable suppliers specialize in providing compounds for preclinical research. When selecting a supplier, consider factors such as purity, available analytical data (e.g., NMR, HPLC), and batch-to-batch consistency.

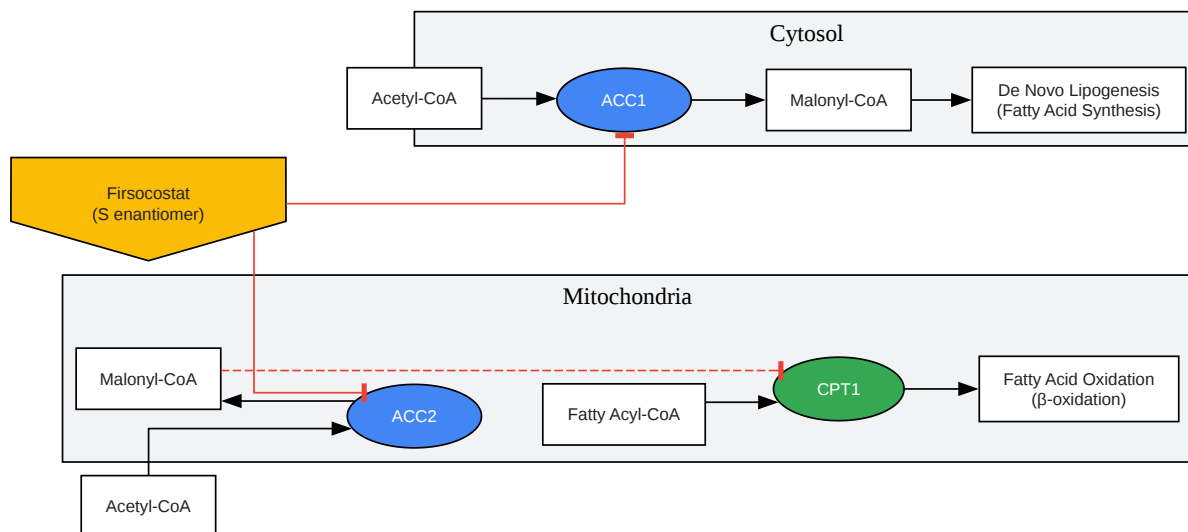
Table 1: Prominent Suppliers of Firsocostat and its Enantiomers

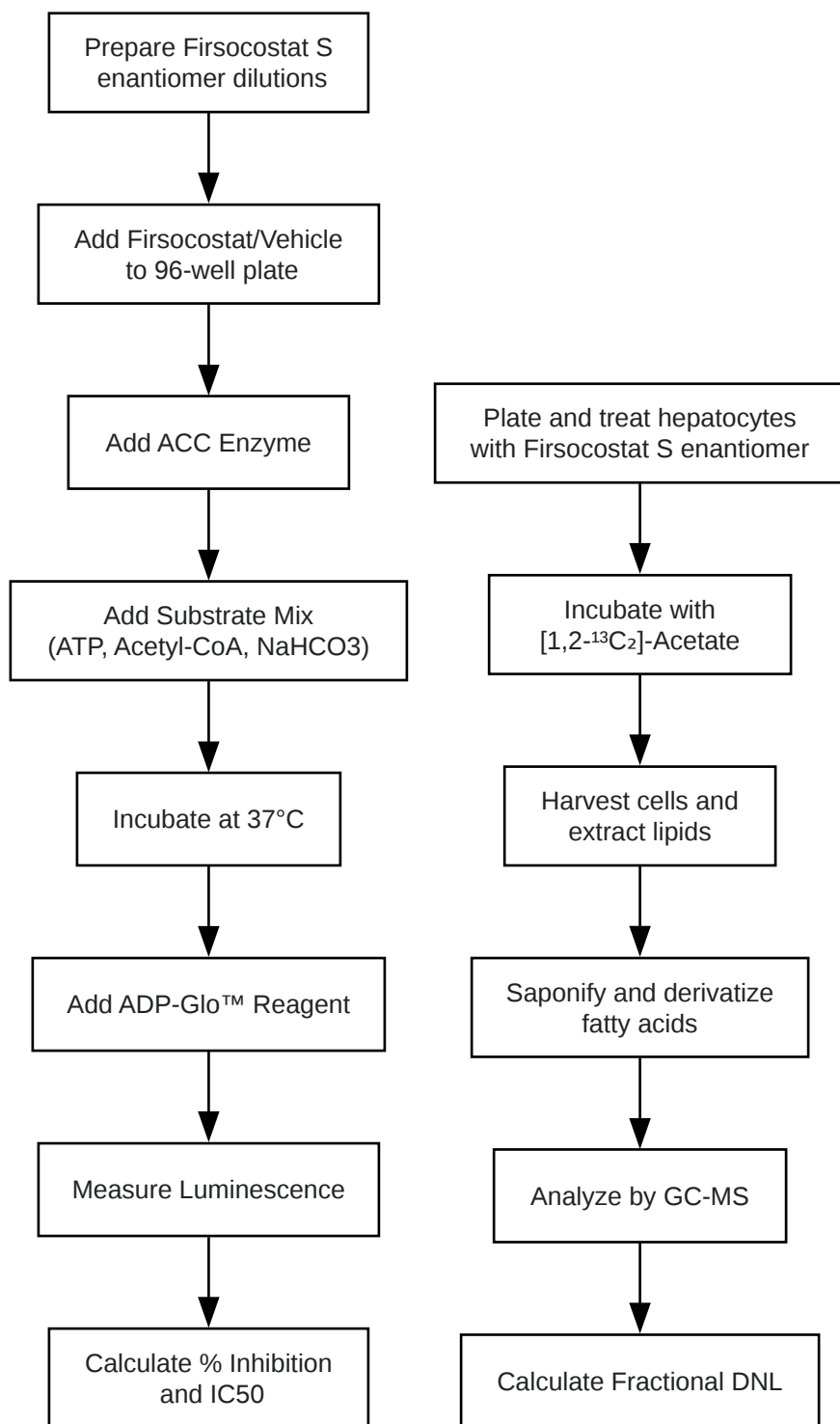
Supplier	Product Name(s)	Purity	Notes
MedchemExpress	Firsocostat (S enantiomer), Firsocostat	>98%	Offers various pack sizes.
TargetMol	Firsocostat S enantiomer, Firsocostat	>98%	Provides detailed solubility information.
LabSolutions	Firsocostat (S enantiomer)	98%	Available in multiple pack sizes.
Ambeed	Firsocostat (S enantiomer)	>98%	Provides detailed chemical properties.

Note: This table is not exhaustive and serves as a starting point for sourcing the compound. Researchers should conduct their own due diligence before procurement.

Mechanism of Action and Signaling Pathway

Firsocostat is an allosteric inhibitor that binds to the biotin carboxylase (BC) domain of both ACC1 and ACC2, preventing their dimerization and subsequent enzymatic activity.^[1] ACC1 is a cytosolic enzyme that catalyzes the conversion of acetyl-CoA to malonyl-CoA, the rate-limiting step in DNL. ACC2 is a mitochondrial membrane-associated enzyme that also produces malonyl-CoA, which in turn inhibits carnitine palmitoyltransferase 1 (CPT1), a key enzyme for fatty acid transport into the mitochondria for oxidation. By inhibiting both isoforms, Firsocostat dually acts to decrease fatty acid synthesis and increase fatty acid oxidation.





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References

- 1. researchgate.net [researchgate.net]
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